

Technical Guide: Physicochemical Properties of 1,4-Bis(trimethylsilyl)benzene

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Compound of Interest

Compound Name: 1,4-Bis(trimethylsilyl)benzene

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This document provides a comprehensive overview of the melting and boiling points of **1,4-Bis(trimethylsilyl)benzene**, including established values and detailed experimental protocols for their determination.

Core Physicochemical Data

1,4-Bis(trimethylsilyl)benzene is a solid organic compound with the chemical formula $C_6H_4[Si(CH_3)_3]_2$. Its physical properties, particularly its melting and boiling points, are critical for its purification, handling, and application in various chemical syntheses.

Data Summary

The reported melting and boiling points for **1,4-Bis(trimethylsilyl)benzene** are summarized below. Variations in the melting point range can be attributed to differences in sample purity and the specific methodology employed for determination.

Physical Property	Value	Conditions
Melting Point	88 - 96 °C	Atmospheric Pressure
Boiling Point	194 °C	at 742 mmHg

Note: Literature values for the melting point range between 88°C and 96°C[1][2][3][4][5][6][7]. The boiling point is consistently reported at 194°C at a pressure of 742 mmHg[1][2][3][4][6].

Experimental Protocols

The following sections detail standardized laboratory procedures for the accurate determination of the melting and boiling points of solid organic compounds like **1,4-Bis(trimethylsilyl)benzene**.

Melting Point Determination (Capillary Method)

This method is widely used due to its accuracy and the small sample size required. A pure substance typically exhibits a sharp melting range of 1-2°C.[8][9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Fisher-Johns, or similar) or a Thiele tube setup
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (optional, for pulverizing the sample)

Procedure:

- Sample Preparation: Ensure the **1,4-Bis(trimethylsilyl)benzene** sample is completely dry, as moisture can depress the melting point.[10] If necessary, pulverize the crystalline solid into a fine powder.
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. Tap the sealed end of the tube gently on a hard surface to cause the solid to fall to the bottom.[8][10] Repeat until the sample is packed to a height of 2-3 mm.[10]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[8][10]
- Heating and Observation:

- If the approximate melting point is unknown, perform a rapid initial heating to estimate the range.
- For an accurate measurement, set the apparatus to heat rapidly to about 15-20°C below the expected melting point.[10] Then, slow the heating rate to 1-2°C per minute.[9][10]
- Data Recording: Record the temperature at which the first drop of liquid is observed (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[9][11]

Boiling Point Determination (Thiele Tube Method)

This micro method is suitable for determining the boiling point of small quantities of a liquid. For a solid compound like **1,4-Bis(trimethylsilyl)benzene**, the sample must first be melted to perform this test.

Apparatus:

- Thiele tube filled with mineral oil
- Small test tube (e.g., a Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or thread for attachment
- Heat source (e.g., Bunsen burner)

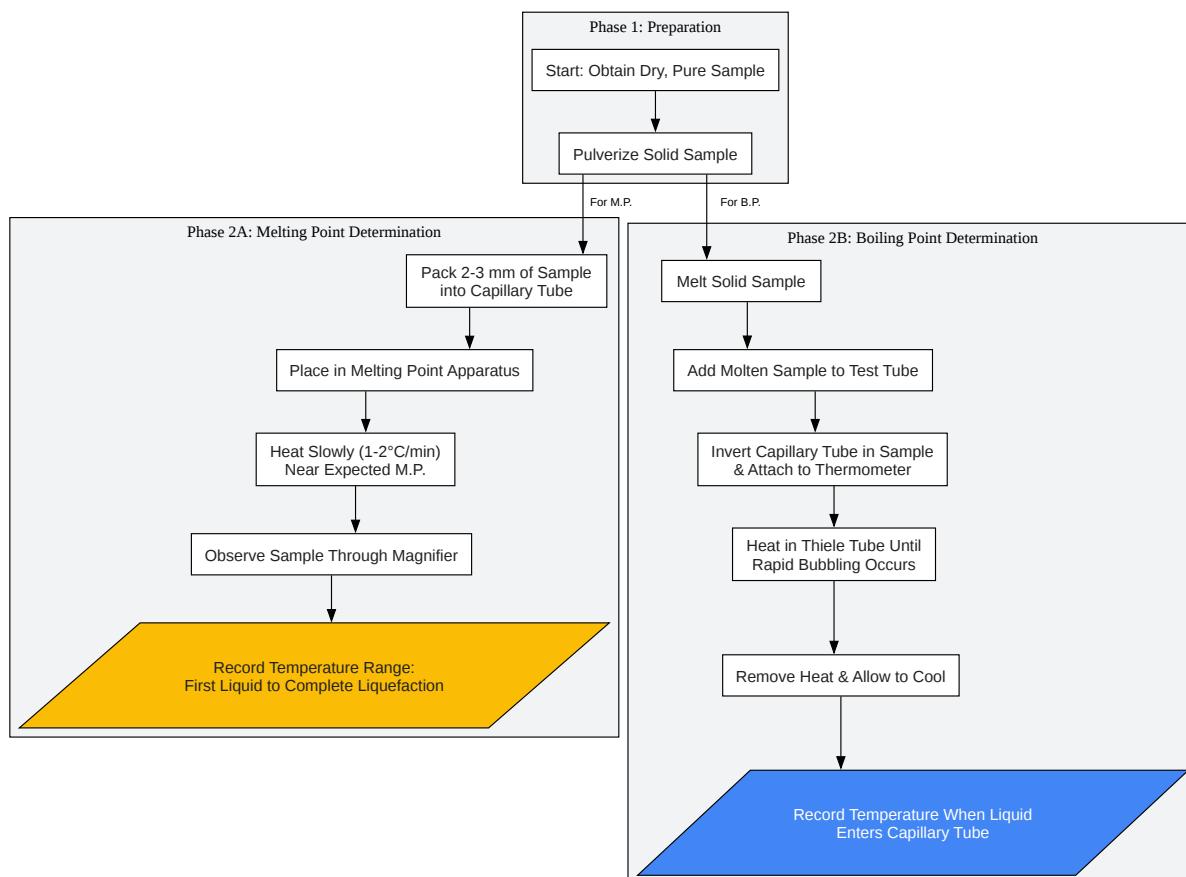
Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the molten **1,4-Bis(trimethylsilyl)benzene** into the small test tube.
- Capillary Insertion: Place the capillary tube, sealed end up, into the liquid in the test tube.[12][13]

- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[12][13]
- Heating: Insert the assembly into the Thiele tube, making sure the rubber band is above the oil level.[12] Gently heat the side arm of the Thiele tube.[12][13] The convection currents in the oil will ensure uniform heating.[12]
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.[12][13]
- Data Recording: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[12][13] This occurs when the vapor pressure of the substance equals the atmospheric pressure.[12]

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for determining the melting and boiling points of a solid organic compound using the capillary methods described.

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Caption: Workflow for Melting and Boiling Point Determination.

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